

# 2-Bromo-3-nitropyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-3-nitropyridine**

Cat. No.: **B022996**

[Get Quote](#)

## Technical Data for 2-Bromo-3-nitropyridine

This document provides the core chemical properties of **2-Bromo-3-nitropyridine**, a compound relevant to researchers and professionals in the fields of chemistry and drug development.

## Chemical Properties

The fundamental molecular characteristics of **2-Bromo-3-nitropyridine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	202.99 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	19755-53-4 <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Yellow to orange to brown solid (crystals or powder) <a href="#">[3]</a>
Melting Point	122-125 °C <a href="#">[1]</a> <a href="#">[2]</a>

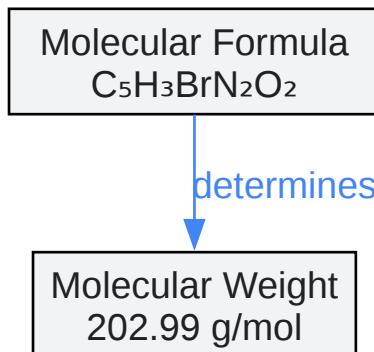
## Chemical Structure and Identifiers

Further identification of **2-Bromo-3-nitropyridine** is facilitated by various chemical notation systems.

Identifier	Value
IUPAC Name	2-bromo-3-nitropyridine[3]
SMILES	[O-]--INVALID-LINK--c1cccnc1Br[1]
InChI Key	ZCCUFLITCDHRMG-UHFFFAOYSA-N[1][3]

## Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the molecular formula and the calculated molecular weight, which are fundamental properties of the compound.



[Click to download full resolution via product page](#)

Relationship between Molecular Formula and Molecular Weight.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-3-nitropyridine 98 19755-53-4 [sigmaaldrich.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. L20019.06 [thermofisher.com]
- To cite this document: BenchChem. [2-Bromo-3-nitropyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b022996#2-bromo-3-nitropyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b022996#2-bromo-3-nitropyridine-molecular-weight-and-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)